

# A Technical Guide to Deuterium-Labeled Guaifenesin: Synonyms, Metabolism, and Analytical Applications

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## Compound of Interest

Compound Name: *Guaifenesin-D5*

Cat. No.: *B15562454*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of deuterium-labeled Guaifenesin, a critical tool in modern pharmaceutical research. This document delves into the nomenclature of its deuterated forms, summarizes key quantitative data, and provides detailed experimental protocols for its application as an internal standard in bioanalytical assays. Furthermore, it visualizes the metabolic fate of Guaifenesin and the rationale behind using its deuterated analogues.

## Synonyms and Chemical Identity

Deuterium-labeled Guaifenesin is synthetically modified Guaifenesin where one or more hydrogen atoms are replaced by deuterium, a stable isotope of hydrogen. This isotopic substitution is invaluable for studies requiring mass differentiation without altering the fundamental chemical properties of the molecule. The most common deuterated forms are Guaifenesin-d3 and **Guaifenesin-d5**.

Common synonyms and chemical names include:

- Guaifenesin-d3:
  - Guaiacol glyceryl ether-d3[1]

- Guaiphenesin-d3[1]
- Glycerol guaiacolate-d3[1]
- 3-(o-Methoxyphenoxy)-1,2-propanediol-d3
- Robitussin-d3
- rac Guaifenesin-d3
- 3-(2-(methoxy-d3)phenoxy)propane-1,2-diol
- MY-301-d3[2]
- SL 90-d3[2]
- XL90-d3
- **Guaifenesin-d5:**
  - Guaiacol Glyceryl-D5 Ether
  - Robitussin-D5
  - 3-(o-Methoxyphenoxy)-1,2-propanediol-D5

The non-deuterated parent compound, Guaifenesin, is also known by a variety of names, including Guaiacol glyceryl ether, Guaiphenesin, and Glyceryl guaiacolate.

## Quantitative Data

The physicochemical properties of deuterium-labeled Guaifenesin are summarized in the tables below for easy comparison.

Table 1: Properties of Deuterium-Labeled Guaifenesin Variants

Property	Guaifenesin-d3	Guaifenesin-d5
CAS Number	1189924-85-3	1329563-41-8
Molecular Formula	C <sub>10</sub> H <sub>11</sub> D <sub>3</sub> O <sub>4</sub>	C <sub>10</sub> H <sub>9</sub> D <sub>5</sub> O <sub>4</sub>
Molecular Weight	~201.24 g/mol	~203.25 g/mol
Synonyms	Guaiacol glyceryl ether-d3, Robitussin-d3, MY-301-d3	Guaiacol Glyceryl-D5 Ether, Robitussin-D5

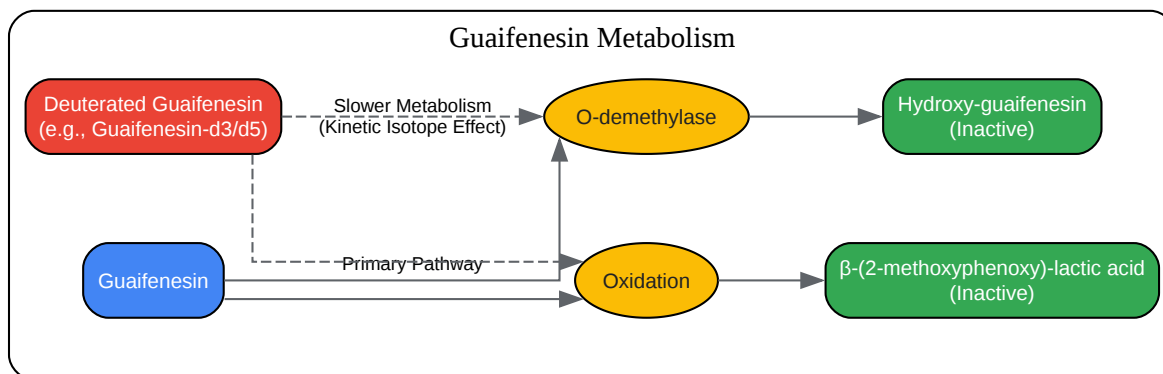
Table 2: Physicochemical Properties of Guaifenesin (Parent Compound)

Property	Value
CAS Number	93-14-1
Molecular Formula	C <sub>10</sub> H <sub>14</sub> O <sub>4</sub>
Molecular Weight	~198.22 g/mol
IUPAC Name	3-(2-methoxyphenoxy)propane-1,2-diol

## Metabolic Pathway of Guaifenesin and the Role of Deuteration

Guaifenesin is rapidly metabolized in the liver, primarily through oxidation and O-demethylation. The major inactive metabolites are  $\beta$ -(2-methoxyphenoxy)-lactic acid and hydroxy-guaifenesin. The enzyme O-demethylase plays a key role in its metabolism. This rapid metabolism results in a short plasma half-life of approximately one hour.

Deuteration at metabolically active sites can slow down the rate of metabolism due to the kinetic isotope effect. This can lead to a longer half-life and increased systemic exposure of the drug, which is a desirable pharmacokinetic property.



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Metabolic pathway of Guaifenesin and the effect of deuteration.

## Experimental Protocols

Deuterium-labeled Guaifenesin, particularly Guaifenesin-d<sub>3</sub>, is frequently used as an internal standard (IS) for the quantification of Guaifenesin in biological matrices like human plasma by liquid chromatography-tandem mass spectrometry (LC-MS/MS). This is crucial for pharmacokinetic and bioequivalence studies.

## Quantification of Guaifenesin in Human Plasma using LC-MS/MS with Guaifenesin-d<sub>3</sub> as Internal Standard

This protocol is a representative example compiled from established methodologies.

Objective: To determine the concentration of Guaifenesin in human plasma samples.

Materials and Reagents:

- Human plasma (blank, calibration standards, and quality control samples)
- Guaifenesin reference standard
- Guaifenesin-d<sub>3</sub> (Internal Standard)

- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid
- Water (LC-MS grade)
- Solid Phase Extraction (SPE) cartridges or liquid-liquid extraction solvents

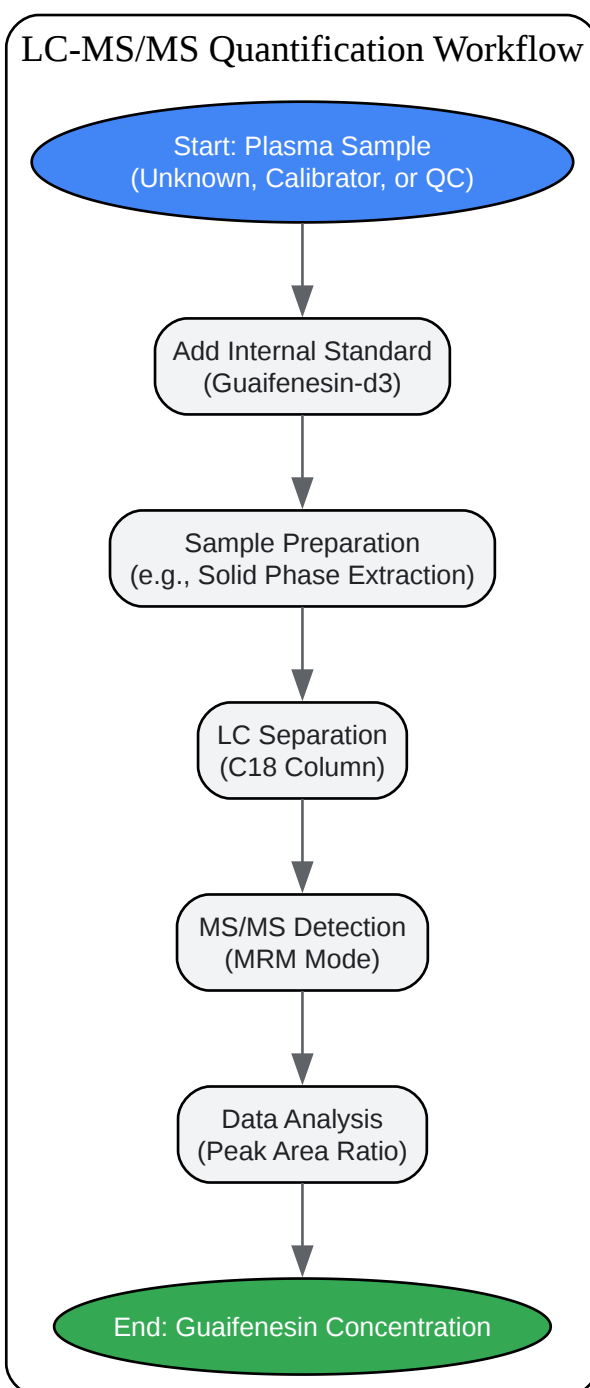
Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system
- Tandem Mass Spectrometer (MS/MS) with an electrospray ionization (ESI) source
- Reversed-phase C18 analytical column

Procedure:

- Preparation of Standard and Internal Standard Solutions:
  - Prepare stock solutions of Guaifenesin and Guaifenesin-d3 in methanol.
  - Prepare working solutions of calibration standards and quality controls by spiking blank human plasma with the Guaifenesin stock solution.
  - Prepare a working solution of the internal standard (Guaifenesin-d3) in methanol.
- Sample Preparation (Solid Phase Extraction - SPE):
  - To 100  $\mu$ L of plasma sample (unknown, calibrator, or QC), add 20  $\mu$ L of the Guaifenesin-d3 internal standard working solution.
  - Vortex mix the samples.
  - Condition the SPE cartridges according to the manufacturer's instructions.
  - Load the plasma samples onto the SPE cartridges.

- Wash the cartridges to remove interferences.
- Elute the analyte and internal standard with an appropriate solvent (e.g., methanol).
- Evaporate the eluate to dryness and reconstitute in the mobile phase.
- LC-MS/MS Analysis:
  - Chromatographic Conditions:
    - Column: C18 reversed-phase column.
    - Mobile Phase: An isocratic or gradient mixture of acetonitrile and water with 0.1% formic acid.
    - Flow Rate: As per column specifications (e.g., 0.5 mL/min).
    - Injection Volume: 5-10  $\mu$ L.
  - Mass Spectrometric Conditions:
    - Ionization Mode: Positive Electrospray Ionization (ESI+).
    - Detection Mode: Multiple Reaction Monitoring (MRM).
    - Monitor the precursor to product ion transitions for both Guaifenesin and Guaifenesin-d<sub>3</sub>.
- Data Analysis:
  - Quantify the amount of Guaifenesin in the samples by calculating the peak area ratio of the analyte to the internal standard.
  - Construct a calibration curve using the prepared calibration standards.
  - Determine the concentration of Guaifenesin in the unknown samples from the calibration curve.



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Workflow for the quantification of Guaifenesin in plasma.

## Conclusion

Deuterium-labeled Guaifenesin serves as an indispensable tool for researchers in drug metabolism and pharmacokinetics. Its use as an internal standard ensures the accuracy and precision of bioanalytical methods, which are fundamental for regulatory submissions and clinical studies. The understanding of Guaifenesin's metabolic pathways provides a strong rationale for the development of deuterated versions with potentially improved pharmacokinetic profiles. The methodologies and data presented in this guide offer a solid foundation for professionals engaged in the research and development of pharmaceuticals.

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## References

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- To cite this document: BenchChem. [A Technical Guide to Deuterium-Labeled Guaifenesin: Synonyms, Metabolism, and Analytical Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15562454#synonyms-for-deuterium-labeled-guaifenesin]

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